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2-(Methylthio)acetamide solubility in organic solvents

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Compound of Interest		
Compound Name:	2-(Methylthio)acetamide	
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An In-depth Technical Guide on the Solubility of 2-(Methylthio)acetamide in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-** (Methylthio)acetamide, a compound of interest in organic synthesis and pharmaceutical research. Due to the limited availability of direct quantitative solubility data for **2-** (Methylthio)acetamide in the public domain, this guide presents estimated solubility based on structurally similar compounds, namely acetamide and thioacetamide. Furthermore, detailed experimental protocols for determining solubility are provided to enable researchers to ascertain precise values for their specific applications.

Core Concepts in Solubility

Solubility is a critical physicochemical property that dictates the suitability of a solvent for a particular compound in various applications, including chemical reactions, purifications, and formulation development. It is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. The principle of "like dissolves like" is a fundamental concept, suggesting that polar compounds tend to dissolve in polar solvents, and non-polar compounds in non-polar solvents.

2-(Methylthio)acetamide possesses both polar (amide group) and moderately non-polar (methylthio group) characteristics, influencing its solubility across a range of organic solvents.



Estimated Solubility of 2-(Methylthio)acetamide

The following table summarizes the estimated solubility of **2-(Methylthio)acetamide** in various organic solvents. These estimations are derived from the known solubility of acetamide and thioacetamide and should be considered as a guide for solvent selection.[1][2][3][4][5] It is highly recommended to determine the experimental solubility for precise applications.



Solvent	Estimated Solubility of 2- (Methylthio)acetamide	Rationale/Supporting Data
Polar Protic Solvents		
Methanol	High	Acetamide and thioacetamide are highly soluble in methanol. [1][4] 2-(Methylthio)acetamide is stated to be soluble in methanol.[6]
Ethanol	High	Acetamide (50 g/100 mL) and thioacetamide (264 g/L) are highly soluble in ethanol.[1][5]
Isopropanol	Moderate to High	Acetamide is soluble in isopropanol.[1]
Water	High	Acetamide (2000 g/L) and thioacetamide (163 g/L) are highly soluble in water.[3][5] It is also stated that 2- (Methylthio)acetamide is easily soluble in water.[7]
Polar Aprotic Solvents		
Acetone	Moderate to High	N-methylacetamide is miscible with acetone.[8]
Acetonitrile	Moderate	Thioacetamide shows moderate solubility in acetonitrile.[9]
Dimethylformamide (DMF)	High	N,N-Dimethylacetamide is miscible with water and most organic solvents.[10]
Dimethyl Sulfoxide (DMSO)	High	Thioacetamide is soluble in DMSO.[11]
Non-Polar Solvents		



Dichloromethane	Low to Moderate	Acetamide is soluble in chloroform.[1]
Ethyl Acetate	Low to Moderate	Thioacetamide shows some solubility in ethyl acetate.[9]
Toluene	Low	Acetamide is slightly soluble in toluene.[1]
Hexane	Very Low	Expected to have very low solubility due to the polar amide group.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for research and development. The following are detailed methodologies for key experiments to quantify the solubility of **2**- **(Methylthio)acetamide**.

Shake-Flask Method (Equilibrium Solubility)

The shake-flask method is the gold standard for determining equilibrium solubility.[12]

Principle: An excess amount of the solid compound is agitated in the solvent of interest for a prolonged period to ensure equilibrium is reached between the dissolved and undissolved solute. The concentration of the dissolved compound in the saturated solution is then determined.

Apparatus and Materials:

- 2-(Methylthio)acetamide (solid)
- Selected organic solvents
- Volumetric flasks
- Analytical balance
- Shaking incubator or orbital shaker



- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Add an excess amount of 2-(Methylthio)acetamide to a series of vials, each containing a
 known volume of a different organic solvent. The excess solid should be clearly visible.
- Seal the vials to prevent solvent evaporation.
- Place the vials in a shaking incubator set at a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient period to reach equilibrium (typically 24-72 hours).
 Periodically check if the concentration of the dissolved solid remains constant to confirm equilibrium.
- After reaching equilibrium, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Filter the sample through a syringe filter to remove any undissolved particles.
- Dilute the filtrate with a suitable solvent to a concentration within the analytical range of the chosen analytical method.
- Analyze the concentration of 2-(Methylthio)acetamide in the diluted filtrate using a validated HPLC or UV-Vis spectrophotometric method.
- Calculate the original solubility by taking into account the dilution factor.

Analytical Methods for Concentration Determination

3.2.1. High-Performance Liquid Chromatography (HPLC)[13][14][15]

Foundational & Exploratory





Principle: HPLC separates components of a mixture based on their differential partitioning between a stationary phase and a mobile phase. The concentration of the analyte is determined by comparing its peak area to that of a series of standards of known concentrations.

Typical HPLC Conditions for an Amide Compound:

- Column: C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 μm particle size)
- Mobile Phase: A gradient or isocratic mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., phosphate buffer).
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μL
- Detector: UV detector set at a wavelength where 2-(Methylthio)acetamide shows maximum absorbance.
- Column Temperature: 30 °C

Procedure:

- Prepare a series of standard solutions of 2-(Methylthio)acetamide of known concentrations in the mobile phase.
- Inject the standards into the HPLC system to generate a calibration curve by plotting peak area against concentration.
- Inject the diluted filtrate from the solubility experiment.
- Determine the concentration of 2-(Methylthio)acetamide in the sample from the calibration curve.

3.2.2. UV-Vis Spectrophotometry[16][17][18][19]

Principle: This method relies on the absorption of ultraviolet or visible light by the analyte. The amount of light absorbed is proportional to the concentration of the analyte in the solution



(Beer-Lambert Law).

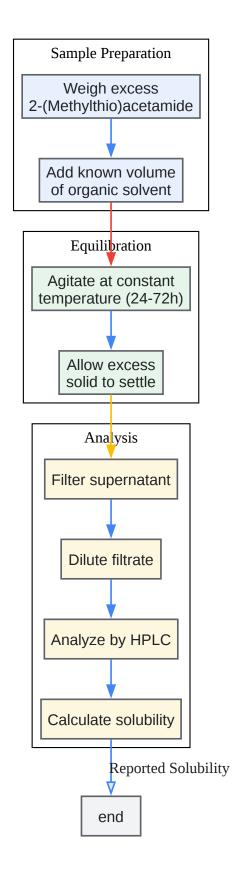
Procedure:

- Determine the wavelength of maximum absorbance (λmax) of 2-(Methylthio)acetamide in the chosen solvent by scanning a dilute solution over a range of wavelengths.
- Prepare a series of standard solutions of 2-(Methylthio)acetamide of known concentrations
 in the same solvent.
- Measure the absorbance of each standard solution at the λmax.
- Plot a calibration curve of absorbance versus concentration.
- Measure the absorbance of the appropriately diluted filtrate from the solubility experiment.
- Determine the concentration of 2-(Methylthio)acetamide in the sample from the calibration curve.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **2- (Methylthio)acetamide** using the shake-flask method followed by HPLC analysis.





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Caption: Workflow for Solubility Determination.



Conclusion

While direct, quantitative solubility data for **2-(Methylthio)acetamide** in a wide array of organic solvents is not readily available in published literature, estimations based on structurally similar compounds provide a valuable starting point for solvent selection. For applications requiring precise solubility values, the experimental protocols detailed in this guide, particularly the shake-flask method coupled with HPLC or UV-Vis analysis, are recommended. This technical guide serves as a foundational resource for researchers and professionals in drug development, enabling informed decisions and facilitating further investigation into the properties and applications of **2-(Methylthio)acetamide**.

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